

Essential Safety and Logistical Information for Handling L-Phenylalanine-15N,d8

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Compound of Interest

Compound Name: L-Phenylalanine-15N,d8

Cat. No.: B12415382

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This guide provides crucial safety and logistical information for the handling and disposal of **L-Phenylalanine-15N,d8**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on the safety data sheets for L-Phenylalanine and its isotopically labeled analogues, as the safety profiles are considered to be similar.

Personal Protective Equipment (PPE)

When handling **L-Phenylalanine-15N,d8**, which is a white powder solid, adherence to the following personal protective equipment guidelines is mandatory to ensure personal safety and prevent contamination.

Core PPE Requirements:

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses or Goggles	Must meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations. [1] [2]
Hand Protection	Chemical-resistant Gloves	Powder-free nitrile gloves are recommended. [3]
Body Protection	Laboratory Coat	A clean lab coat should be worn to prevent contamination of personal clothing. [3]
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dust formation is likely, use a fume hood.

Operational Plan: Step-by-Step Handling Protocol

Proper handling of **L-Phenylalanine-15N,d8** is critical to maintain sample integrity and ensure user safety. The following protocol outlines the key steps for working with this compound.

- Preparation:
 - Ensure a clean and designated workspace, preferably within a laminar flow hood or a well-ventilated area, to minimize contamination and inhalation of the powdered substance.[\[3\]](#)
 - Assemble all necessary equipment, such as spatulas, weighing paper, and containers, within the designated workspace.
 - Don the required personal protective equipment as outlined in the table above.
- Weighing and Aliquoting:
 - Carefully open the container of **L-Phenylalanine-15N,d8**, avoiding any sudden movements that could generate dust.
 - Use a clean, dedicated spatula for transferring the powder.

- Weigh the desired amount of the compound on analytical balance using appropriate weighing paper or a container.
- If preparing solutions, add the solvent to the powder slowly to avoid splashing.
- Close the primary container tightly after use.
- Storage:
 - Store **L-Phenylalanine-15N,d8** at room temperature, away from light and moisture.[\[4\]](#)[\[5\]](#)
 - Keep containers tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[2\]](#)

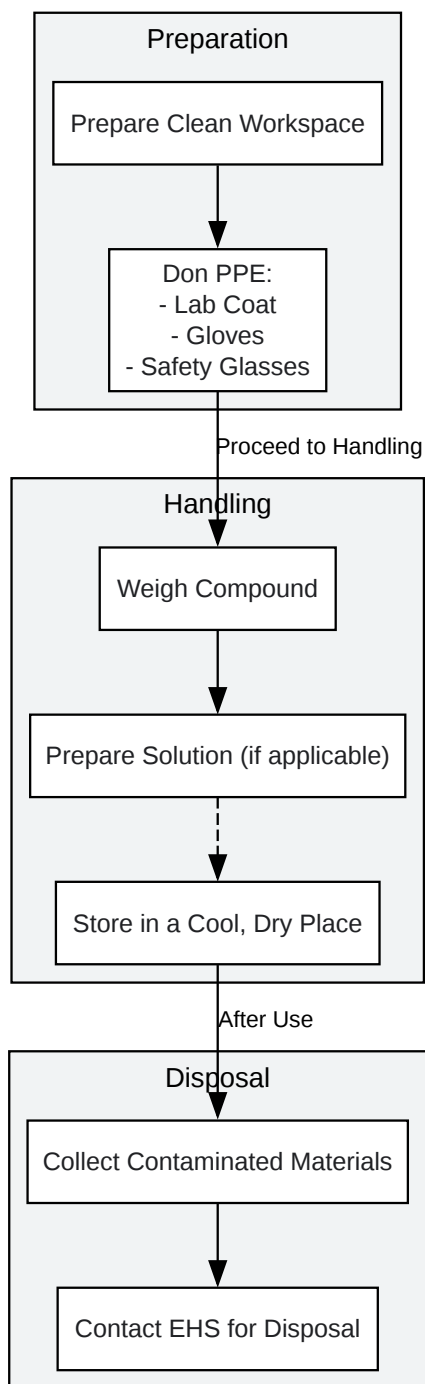
Disposal Plan

The disposal of **L-Phenylalanine-15N,d8** and any associated contaminated materials must be conducted in accordance with institutional, local, state, and federal regulations.

- Waste Characterization: Although not classified as a hazardous substance, it should be treated as chemical waste due to its use in a laboratory setting.
- Containerization:
 - Collect excess solid material and any contaminated disposable items (e.g., gloves, weighing paper) in a clearly labeled, sealed waste container.
- Disposal Method:
 - Contact your institution's environmental health and safety (EHS) office for specific disposal procedures.
 - Alternatively, arrange for disposal through a licensed professional waste disposal service.
[\[6\]](#)[\[7\]](#)
 - Do not dispose of **L-Phenylalanine-15N,d8** down the drain.

Experimental Workflow

Workflow for Handling L-Phenylalanine-15N,d8

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **L-Phenylalanine-15N,d8**.

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References

- 1. westliberty.edu [westliberty.edu]
- 2. fishersci.com [fishersci.com]
- 3. benchchem.com [benchchem.com]
- 4. L-Phenylalanine ($D\alpha^{15}N$, 98%; $A^{15}N$, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 5. L-Phenylalanine ($D\alpha^{15}N$, 98%; $A^{15}N$, 98%) - Cambridge Isotope Laboratories, DNLM-7180-0.25 [isotope.com]
- 6. isotope.com [isotope.com]
- 7. isotope.com [isotope.com]
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